

what is the WAM2layers model

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An In-depth Technical Guide to the **WAM2layers** Model

Introduction

The Water Accounting Model - 2 layers (**WAM2layers**) is a sophisticated Eulerian atmospheric moisture tracking model designed for researchers and scientists in hydrology, meteorology, and climate science.[1][2] It provides a quantitative framework to understand the complete atmospheric branch of the hydrological cycle. The model's primary function is to trace the path of atmospheric moisture, either by identifying the ultimate destination of evaporated water (forward tracking) or by determining the original evaporative source of precipitation (backward tracking).[3][4][5] Developed to study atmospheric dynamics, rainfall patterns, and the impacts of climate and land-use change, **WAM2layers** has been utilized in over 60 academic studies.[3][6][7]

The model operates on gridded atmospheric datasets, such as reanalysis data or outputs from climate models, by solving a prognostic equation for "tagged" moisture.[3][6][8] Its evolution from a single-layer to a two-layer model significantly improved its accuracy, particularly in scenarios with strong directional wind shear.[6][9] The most recent major release, **WAM2layers** v3, is a complete rewrite of the original, incorporating performance optimizations and improved software sustainability practices to handle high-resolution input data.[3][6][7][8]

Core Principles and Governing Equations

WAM2layers is fundamentally a water accounting model that meticulously balances the moisture budget within a defined atmospheric column.[1][9] It operates on an offline basis,

meaning it uses pre-existing data from atmospheric models rather than running concurrently with them.[\[2\]](#)

The core of the model is its two-layer vertical structure, which was introduced to better represent the complexity of atmospheric moisture transport. The single-layer predecessor was found to produce large errors in cases of strong directional wind shear, a limitation that the two-layer version effectively addresses.[\[9\]](#)[\[10\]](#)

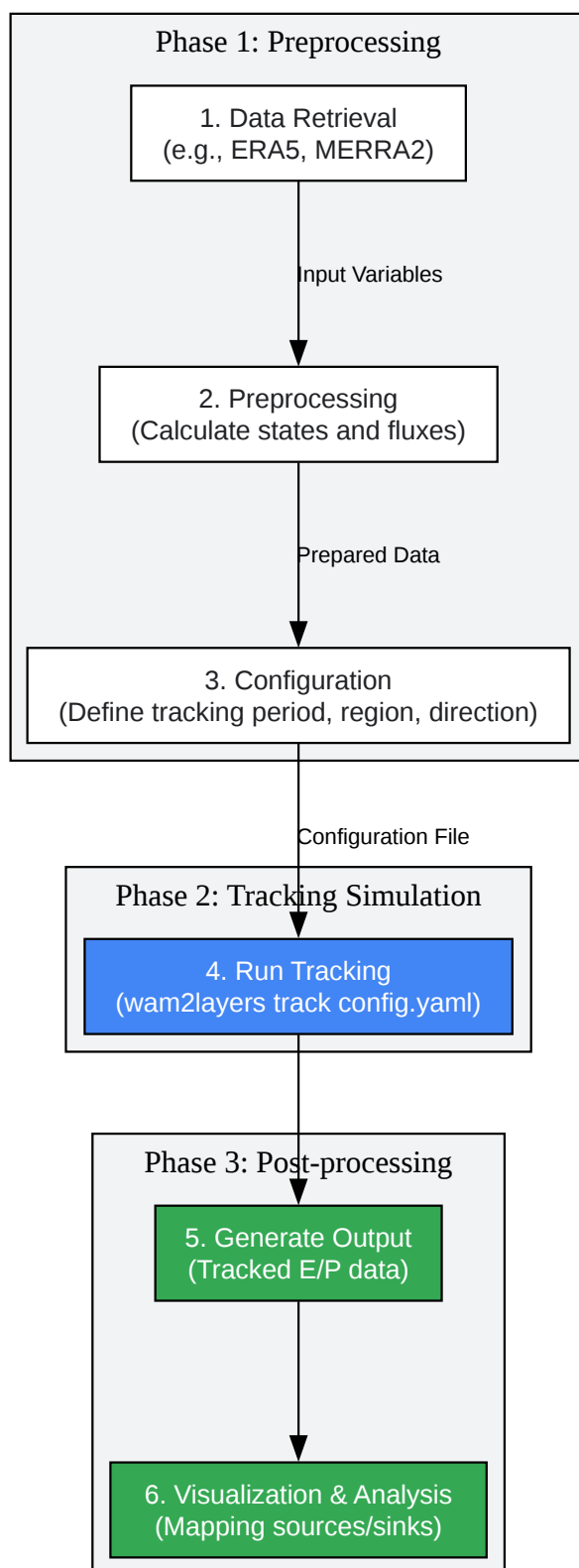
The model's logic is based on the principle of moisture conservation. For each grid cell in the model's domain, it balances the moisture that enters, leaves, evaporates, precipitates, and is exchanged between the two vertical layers.[\[1\]](#) The governing equations, as implemented in **WAM2layers** v3, can be summarized as follows:

- **Total Moisture Budget:** The model first ensures a balanced budget for the total atmospheric moisture (both tagged and untagged) in each grid cell. This involves accounting for all fluxes into and out of the cell (horizontal and vertical) as well as surface fluxes (evaporation and precipitation).[\[9\]](#)
- **Tagged Moisture Budget:** Once the total budget is balanced, the model solves a prognostic equation for the "tagged" moisture.[\[3\]](#)[\[6\]](#) This equation tracks the fraction of total moisture in a grid cell that originated from (in backward tracking) or is destined for (in forward tracking) a specific source/sink region. The movement of tagged moisture is assumed to be proportional to the total moisture fluxes.[\[11\]](#)

The equations are solved numerically over a defined time period using gridded input data. The model is written in Python and is designed to be used as a command-line tool.[\[4\]](#)

Model Workflow and Tracking Modes

A typical **WAM2layers** experiment involves several key steps, from preparing the input data to running the tracking simulation and analyzing the output.



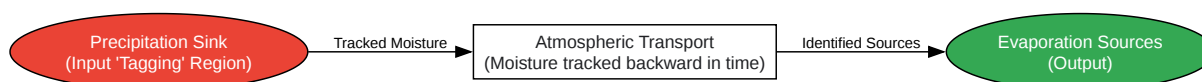
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Caption: General experimental workflow in **WAM2layers**.

Tracking Modes

The model can be run in two primary modes depending on the research question.[5]

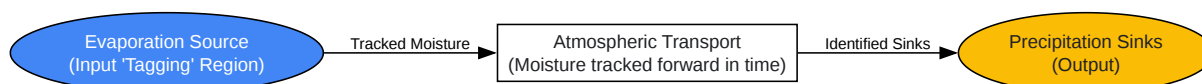
1. Backward Tracking: This mode is used to determine the evaporative sources of precipitation in a specific "tagging region". The model takes precipitation data from the target region as input and tracks the moisture backward in time to identify where it evaporated.[5]



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Caption: Conceptual diagram of backward moisture tracking.

2. Forward Tracking: This mode is used to determine where moisture evaporated from a specific region eventually precipitates. The model takes evaporation data from the "tagging region" as input and tracks the moisture forward in time to map its subsequent precipitation locations.[5]



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Caption: Conceptual diagram of forward moisture tracking.

Data Requirements

WAM2layers is an offline model and relies on external gridded atmospheric data. The quality and resolution of this input data are critical for the accuracy of the tracking results. The model has been adapted to work with several major reanalysis and climate model datasets.

Parameter Category	Required Variables	Common Data Sources	Typical Resolution
Atmospheric State	Specific Humidity, Surface Pressure, Total Column Water	ERA5, ERA-Interim, MERRA-2, Climate Model Output	1.5° x 1.5° (ERA-Interim) to higher resolutions[1]
Atmospheric Fluxes	Zonal Wind (u), Meridional Wind (v) at multiple levels	ERA5, ERA-Interim, MERRA-2, Climate Model Output	6-hourly (ERA-Interim) [1]
Surface Fluxes	Evaporation, Precipitation	ERA5, ERA-Interim, MERRA-2, Climate Model Output	3-hourly (ERA-Interim) [1]

Experimental Protocol: Tracking Moisture Sources for a Heatwave Event

This section outlines a detailed methodology for a typical research application of **WAM2layers**: identifying the terrestrial moisture sources that sustain precipitation during a European heatwave, a process known as moisture recycling.[1]

1. Objective: To quantify the contribution of different terrestrial and oceanic sources to the precipitation falling over a specific European region during a defined heatwave period.

2. Study Period and Region Definition:

- Heatwave Identification: Define heatwave periods using meteorological data (e.g., daily maximum temperature exceeding a certain percentile for a minimum number of consecutive days). For this example, 20 heatwave periods between 1979 and 2018 are selected.[1]
- Tagging Region: Define the geographical boundaries of the region of interest where precipitation will be tracked (e.g., Northern, Western, or Southern Europe).[1]

3. Input Data Preparation:

- Data Source: Utilize the ERA-Interim reanalysis dataset provided by the ECMWF.[1]

- Variable Extraction: Retrieve all required variables (see table above) at a 1.5° x 1.5° spatial resolution and 6-hourly temporal resolution (3-hourly for evaporation and precipitation).[\[1\]](#)
- Preprocessing: Run the **WAM2layers** preprocessing scripts. This step calculates the necessary states (e.g., water content in the upper and lower layers) and fluxes (e.g., horizontal and vertical transport between grid cells) from the raw reanalysis data and prepares them for the tracking algorithm.

4. Tracking Simulation:

- Mode Selection: Configure the model to run in backward tracking mode.
- Configuration: Create a configuration file specifying the start and end dates of the heatwave periods, the geographical coordinates of the tagging region (where precipitation is tracked), the paths to the preprocessed input data, and the desired output location.[\[5\]](#)
- Execution: Run the **WAM2layers** tracking script from the command line, referencing the configuration file. The model will ingest the precipitation data over the tagging region for each time step and calculate the corresponding evaporation source locations.[\[5\]](#)

5. Post-processing and Analysis:

- Output Aggregation: The model output will consist of gridded data showing the amount of evaporation from each grid cell that contributed to the precipitation in the tagging region. Aggregate these results over the entire heatwave period.
- Source Attribution: Analyze the aggregated output maps to identify the key terrestrial and oceanic source regions. Quantify the contribution from specific areas (e.g., forests, agricultural land, North Atlantic Ocean).[\[1\]](#)
- Comparison: Compare the moisture sources during the heatwave periods to climatological averages to identify anomalies in atmospheric transport patterns, such as a reduction in westerly moisture supply and an enhancement of local recycling.[\[1\]](#)

Model Versions and Adaptations

The official **WAM2layers** codebase has evolved, and several versions have been adapted by the research community to work with different input datasets.

Model Version	Adapted For	Key Characteristics
WAM2layers v1	ERA-Interim	The original two-layer version, an evolution from the single-layer WAM.[9]
WAM2layers v3	General Use	A complete rewrite in Python with performance optimizations for high-resolution data.[3][6][7]
Community Adaptations	EC-Earth, MERRA2, ERA5	Versions modified by various researchers to handle the specific data structures and levels of different climate models and reanalysis products.[12][13]

Assumptions and Future Development

While powerful, **WAM2layers** operates on a set of key assumptions. The model assumes that tagged moisture is well-mixed within each of the two atmospheric layers of a grid cell. The accuracy is also dependent on the quality of the input reanalysis data, which itself is a model-based product. Furthermore, using the model on a regular latitude-longitude grid near the poles ($>80^\circ$ N/S) can lead to numerical instability and unphysical results due to the violation of the Courant-criterion.[14]

Future development is aimed at further improving the model's user-friendliness, expanding support for more input datasets, and potentially adding new tracking capabilities such as tracking by distance or time.[5] An ongoing intercomparison study with other moisture tracking models will help to better understand the effects of different modeling decisions and assumptions.[9]

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